

physical and chemical profile of 1-Naphthylacetonitrile

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Compound of Interest

Compound Name: **1-Naphthylacetonitrile**

Cat. No.: **B090670**

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An In-depth Technical Guide to **1-Naphthylacetonitrile**

Abstract

1-Naphthylacetonitrile, with the CAS Registry Number 132-75-2, is an aromatic organic compound featuring a naphthalene ring substituted with an acetonitrile group.[1][2] It typically presents as a white to pale yellow solid.[1][3] This compound serves as a crucial intermediate in the synthesis of various pharmaceuticals, agrochemicals, and other fine chemicals.[1][3] Its reactivity is primarily centered around the nitrile functional group, which readily participates in nucleophilic addition reactions.[1] This guide provides a comprehensive overview of the physical and chemical properties, spectroscopic data, synthesis protocols, reactivity, and safety considerations associated with **1-Naphthylacetonitrile**, intended for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

1-Naphthylacetonitrile is characterized by its naphthalene moiety, which imparts aromatic properties.[1] It is a solid at room temperature with a distinct melting point range.[3] While its solubility in water is limited, it is soluble in common organic solvents such as chloroform, dichloromethane, methanol, ethanol, and acetone.[1][3][4]

Table 1: Physical and Chemical Properties of **1-Naphthylacetonitrile**

Property	Value	Reference
CAS Number	132-75-2	[2][4][5][6]
Molecular Formula	C ₁₂ H ₉ N	[2][4][5][7][8]
Molecular Weight	167.21 g/mol	[4][5][7][9]
Appearance	White to yellow solid or melt; colorless to pale yellow solid	[1][4][8]
Melting Point	33-35 °C (lit.); 82-84 °C (lit.)	[4][5][7][8]
Boiling Point	191-194 °C at 18 mmHg (lit.); 323.9 °C at 760 mmHg	[4][5][7][8]
Density	1.1 ± 0.1 g/cm ³	[7]
Refractive Index	n _{20/D} 1.6192 (lit.)	[4][5][8]
Flash Point	>230 °F (>110 °C)	[4][8]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[7]
Solubility	Insoluble in water.[4][8] Soluble in organic solvents like ethanol, acetone, chloroform (sparingly), dichloromethane (slightly), and methanol (slightly).	[1][4]
LogP	2.68	[7]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **1-Naphthylacetonitrile**. The following table summarizes the available spectral data.

Table 2: Spectroscopic Data for **1-Naphthylacetonitrile**

Technique	Data Availability
¹ H NMR	Available[4][9][10]
¹³ C NMR	Available[9]
Mass Spectrometry (MS)	Available[4][9][11]
Infrared Spectroscopy (IR)	Available[4][9]

Chemical Reactivity and Stability

Stability: **1-Naphthylacetonitrile** is stable under normal temperatures and pressures.[12] It should be stored in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances.[12][13]

Reactivity: The compound's reactivity is largely dictated by the nitrile (-C≡N) group.[1]

- Incompatible Materials: It is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[12][13]
- Hazardous Decomposition Products: Upon combustion or thermal decomposition, it may produce irritating and toxic gases and fumes, including nitrogen oxides, carbon monoxide, and carbon dioxide.[12]
- Nucleophilic Addition: The nitrile group is susceptible to nucleophilic addition reactions, which is a key aspect of its utility as a synthetic intermediate.[1] For instance, it can be hydrolyzed under acidic conditions to form 1-naphthylacetic acid or undergo ethanolysis to produce ethyl 1-naphthylacetate.[14]

Synthesis Protocols

The most common method for synthesizing **1-Naphthylacetonitrile** is through the nucleophilic substitution of a 1-naphthylmethyl halide with a cyanide salt.[15]

Experimental Protocol: Synthesis from 1-Chloromethylnaphthalene[4][15]

This protocol describes the synthesis of **1-Naphthylacetonitrile** via the reaction of 1-chloromethylnaphthalene with sodium cyanide.

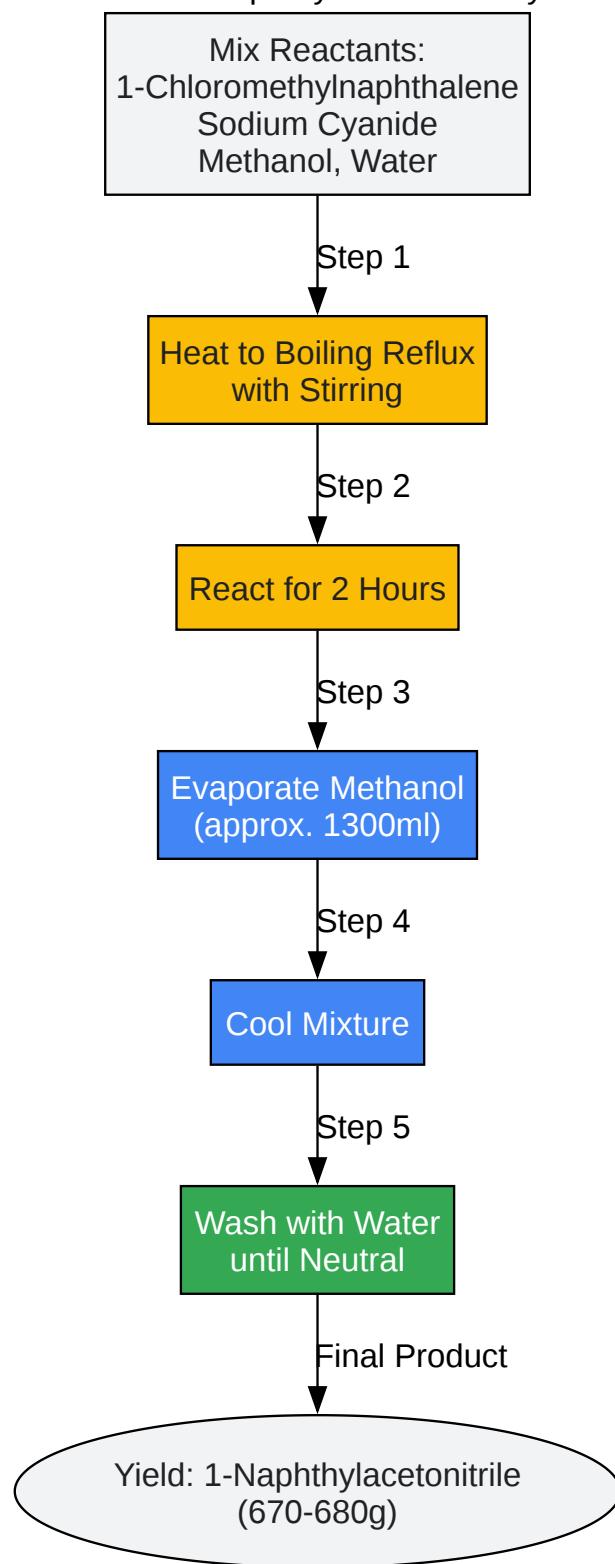
Materials:

- 1-Chloromethylnaphthalene (695g)
- Sodium Cyanide (350g)
- Methanol (1500ml)
- Water (475ml)

Procedure:

- A mixture of 695g of 1-chloromethylnaphthalene, 1500ml of methanol, 475ml of water, and 350g of sodium cyanide is prepared in a suitable reaction vessel.
- The mixture is heated to boiling reflux with constant stirring.
- The reaction is allowed to proceed for 2 hours under these conditions.
- After the reaction is complete, approximately 1300ml of methanol is evaporated from the mixture.
- The mixture is then cooled.
- The resulting product is washed with water until it is neutral.
- This procedure yields 670-680g of **1-Naphthylacetonitrile**.[\[4\]](#)

Workflow for 1-Naphthylacetonitrile Synthesis

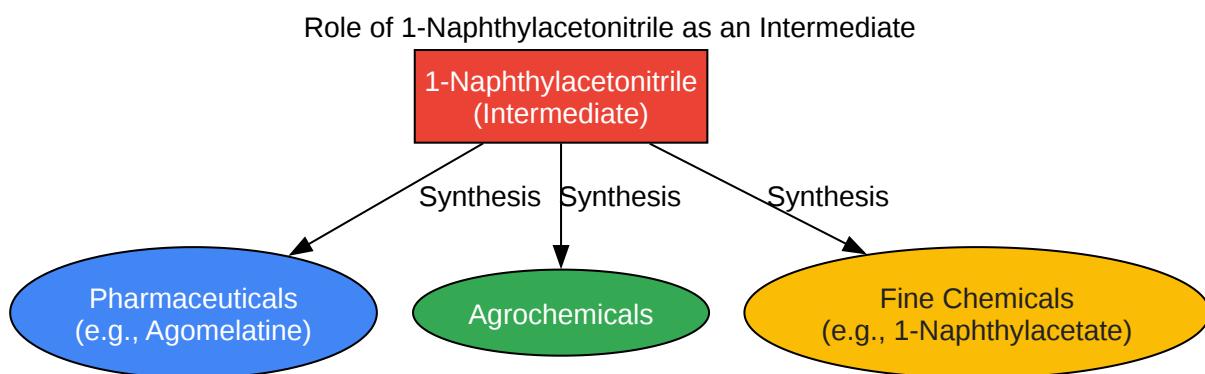
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Caption: A diagram illustrating the synthetic workflow for **1-Naphthylacetonitrile**.

Applications

1-Naphthylacetonitrile is a versatile building block in organic synthesis.[1]

- Pharmaceutical Intermediate: Its primary industrial application is as an intermediate in the production of pharmaceuticals.[1][3] A notable example is its use in the synthesis of the antidepressant Agomelatine.[3]
- Agrochemical Synthesis: It is also utilized in the manufacturing of various agrochemicals.[1]
- Chemical Synthesis: It serves as a precursor for other chemical compounds, such as 1-naphthylacetate and tert-butyl benzoates.[4][16]



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Caption: The role of **1-Naphthylacetonitrile** as a key synthetic intermediate.

Safety and Handling

1-Naphthylacetonitrile is classified as harmful and requires careful handling to avoid exposure.

Table 3: Safety and Handling Information for **1-Naphthylacetonitrile**

Category	Information	Reference
GHS Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled.	
Hazard Codes	Xn (Harmful)	[4]
Risk Statements	R20/21/22: Harmful by inhalation, in contact with skin and if swallowed. R36/37/38: Irritating to eyes, respiratory system and skin.	[8]
Safety Statements	S24/25: Avoid contact with skin and eyes. S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection.	[8]
First Aid	Ingestion: Rinse mouth, drink 2-4 cupfuls of milk or water if conscious. Do NOT induce vomiting. Seek medical aid. Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical aid. Skin: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Eyes: Flush eyes with	[12]

plenty of water for at least 15 minutes. Seek medical aid.

Personal Protective Equipment (PPE) Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and protective clothing. Use a NIOSH/MSHA-approved respirator if ventilation is inadequate. [12][13]

Storage Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances. [4][12]

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